

Proper Disposal of Coccineone B: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *coccineone B*

Cat. No.: *B599740*

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Disclaimer: This document provides general guidance on the disposal of **coccineone B** in a laboratory setting. A specific Safety Data Sheet (SDS) for **coccineone B** was not found. Therefore, researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and comply with all local, state, and federal regulations. The following procedures are based on best practices for handling and disposing of non-hazardous chemical powders and natural product extracts.

Immediate Safety and Logistical Information

Coccineone B is a flavonoid compound isolated from the roots of *Boerhaavia coccinea*. As with any chemical, proper handling and disposal are crucial to ensure personnel safety and environmental protection. Before proceeding with disposal, a hazard determination should be performed by a qualified individual to confirm that **coccineone B** is not considered hazardous waste under applicable regulations.

Personal Protective Equipment (PPE): When handling **coccineone B** powder or solutions, the following PPE should be worn:

- Safety goggles to protect from splashes.
- A laboratory coat to protect skin and clothing.
- Nitrile gloves to prevent skin contact.

- Closed-toe shoes.

Step-by-Step Disposal Procedures for Coccineone B

1. Unused or Surplus **Coccineone B** (Solid Powder):

If the **coccineone B** is in its original, unopened container or is a partially used but uncontaminated solid, consider the following options:

- Chemical Recycling/Redistribution: If the material is of high quality in its original container, check if your institution has a chemical recycling or sharing program.
- Disposal as Non-Hazardous Solid Waste: If determined to be non-hazardous, solid **coccineone B** can be disposed of as solid waste.
 - Ensure the powder is in a securely sealed container to prevent it from becoming airborne.
 - Label the container clearly with the full chemical name ("**Coccineone B**") and mark it as "non-hazardous waste for disposal."[\[1\]](#)
 - Follow institutional procedures for disposing of non-hazardous solid chemical waste. This may involve placing the sealed container in a designated collection area for EHS pickup or, if permitted, directly in a building's dumpster. Do not place it in regular laboratory trash cans that are handled by custodial staff.[\[2\]](#)[\[3\]](#)

2. Contaminated **Coccineone B** and Associated Labware:

This category includes **coccineone B** that has been used in experiments, as well as contaminated labware such as pipette tips, tubes, and gloves.

- Solid Waste:
 - Collect all lightly contaminated solid waste (e.g., gloves, paper towels, weigh boats) in a designated, labeled container.
 - If these items are contaminated with other hazardous chemicals, they must be disposed of as hazardous waste according to the appropriate waste stream.[\[4\]](#)

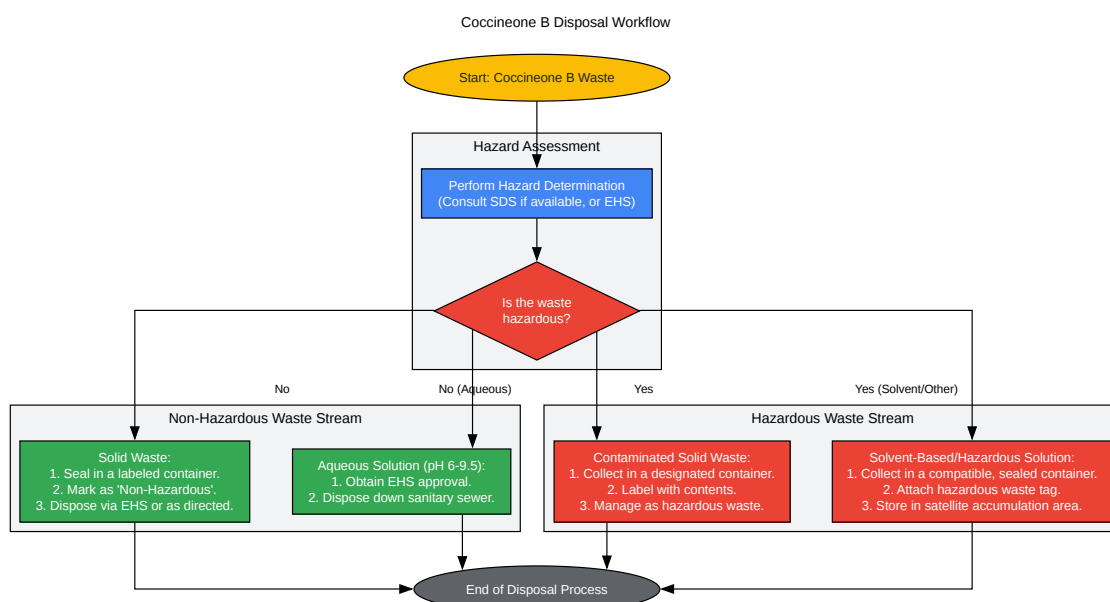
- For grossly contaminated labware, decontamination may be an option. If not, it should be disposed of as chemical waste.[3]
- Liquid Waste (Solutions containing **Coccineone B**):
 - Aqueous Solutions: If **coccineone B** is dissolved in a non-hazardous aqueous solution with a pH between 6 and 9.5, it may be permissible to dispose of it down the sanitary sewer. However, written permission from your institution's EHS department is often required for sewer disposal of any chemical waste.[1][5]
 - Solvent-Based Solutions: If **coccineone B** is dissolved in a flammable or hazardous solvent, it must be disposed of as hazardous chemical waste.
 - Collect the waste in a compatible, sealed container.
 - Segregate halogenated and non-halogenated solvent waste.[6][7]
 - Attach a completed hazardous waste tag to the container, listing all chemical components and their approximate concentrations.[5]
 - Store the waste container in a designated satellite accumulation area until it is collected by EHS.

3. Empty **Coccineone B** Containers:

- Empty containers that held **coccineone B** may be disposed of in the regular trash if no freestanding liquid or powder remains.[2]
- The original label should be defaced or removed to indicate that the container is empty and no longer contains a chemical.[2][6]
- If the container held a solution of **coccineone B** with a hazardous solvent, it may need to be triple-rinsed, with the rinsate collected as hazardous waste, before the container can be discarded.[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **coccineone B**.



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Caption: Decision workflow for the disposal of **Coccineone B**.

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References

- 1. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 2. sfasu.edu [sfasu.edu]
- 3. uwlax.edu [uwlax.edu]
- 4. essex.ac.uk [essex.ac.uk]
- 5. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 6. rtong.people.ust.hk [rtong.people.ust.hk]
- 7. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
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